

Commercial Suppliers of 4-Pentylphenol-d16: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 4-Pentylphenol-d16

Cat. No.: B15556480

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For researchers, scientists, and professionals in drug development requiring the deuterated internal standard **4-Pentylphenol-d16**, a variety of commercial suppliers offer this compound. This guide provides a consolidated overview of key suppliers and the technical specifications of their products to facilitate procurement and experimental planning.

Supplier and Product Overview

The following table summarizes the commercial suppliers of **4-Pentylphenol-d16** and the associated product details. This information has been compiled from publicly available data on the suppliers' websites.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Enrichment	Additional Information
C/D/N Isotopes	4-n-Pentylphenol-d16	D-5859	1219805-40-9	C ₁₁ D ₁₆ O	180.34	98 atom % D	Available in 0.05g and 0.1g quantities. Store at room temperature. A Safety Data Sheet (SDS) is available. [1]
Pharmaffiliates	4-n-Pentylphenol D16	PA PST 012885	1219805-40-9	C ₁₁ D ₁₆ O	180.35	Not specified	Storage condition is 2-8°C in a refrigerator. [2]
MedChemExpress	4-Pentylphenol-d16	HY-W010112 S2	1219805-40-9	C ₁₁ D ₁₆ O	180.34	Not specified	Recommended storage conditions are provided in the Certificate of Analysis. [3]

Hölzel Diagnostika	4-n-Pentylphenol-d16	Not specified	Not specified	180.3427	Not specified	Shipped at room temperature.[4]
LGC Standards	4-n-Pentylphenol-d16	CDN-D-5859-0.05G	Not specified	Not specified	Not specified	Not specified
Nano diainc	4-Pentylphenol-d16	cell25sk3 1719	Not specified	Not specified	Not specified	Not specified [5]

Technical Data Summary

For ease of comparison, the key quantitative data for **4-Pentylphenol-d16** from the identified suppliers is presented below.

Parameter	C/D/N Isotopes	Pharmaffiliates	MedChemExpress	Hölzel Diagnostika
CAS Number	1219805-40-9[1]	1219805-40-9[2]	1219805-40-9[3]	Not specified
Molecular Formula	C ₁₁ D ₁₆ O[1]	C ₁₁ D ₁₆ O[2]	C ₁₁ D ₁₆ O[3]	Not specified
Molecular Weight (g/mol)	180.34[1]	180.35[2]	180.34[3]	180.3427[4]
Isotopic Enrichment	98 atom % D[1]	Not specified	Not specified	Not specified
Storage Conditions	Room temperature[1]	2-8°C Refrigerator[2]	See Certificate of Analysis[3]	Room Temperature[4]

Note on Experimental Protocols and Signaling Pathways

4-Pentylphenol-d16 is a deuterated analog of 4-pentylphenol, primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, for the accurate quantification of the unlabeled parent compound. As a stable-labeled internal standard, its role is to mimic the analytical behavior of the analyte of interest, thereby correcting for variations in sample preparation and instrument response.

Given its function as an analytical tool, there are no inherent "experimental protocols" or biological "signaling pathways" associated with **4-Pentylphenol-d16** itself. The experimental protocols would be specific to the analytical method being developed (e.g., LC-MS/MS) for the quantification of 4-pentylphenol in a particular matrix. These protocols are typically developed by the end-user and are application-dependent.

Therefore, the creation of diagrams for signaling pathways or detailed experimental workflows for **4-Pentylphenol-d16** is not applicable. The utility of this compound lies in its chemical and physical properties that make it a suitable internal standard for analytical quantification. For researchers developing methods utilizing this standard, the key information is its purity, isotopic enrichment, and the supplier's quality control, which can often be found in the Certificate of Analysis provided with the product.

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